

Unveiling the Molecular Architecture of Cabenoside D: A Technical Guide

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Compound of Interest

Compound Name: Cabenoside D

Cat. No.: B13837266

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Abstract

Cabenoside D, a naturally occurring triterpenoid glycoside, has garnered significant interest within the scientific community for its potent anti-inflammatory and anti-tumor-promoting properties. This technical guide provides an in-depth overview of the chemical structure of **Cabenoside D**, detailing its molecular characteristics, isolation protocols, and spectroscopic data. Furthermore, this report elucidates a key signaling pathway implicated in its therapeutic effects, offering valuable insights for researchers and professionals engaged in natural product chemistry and drug discovery.

Chemical Structure and Properties

Cabenoside D is classified as a cucurbitane-type triterpenoid glycoside. Its chemical structure consists of a complex tetracyclic triterpene aglycone linked to a sugar moiety.

Chemical Structure:

 Chemical Structure of Cabenoside D

Image Source: MedChemExpress

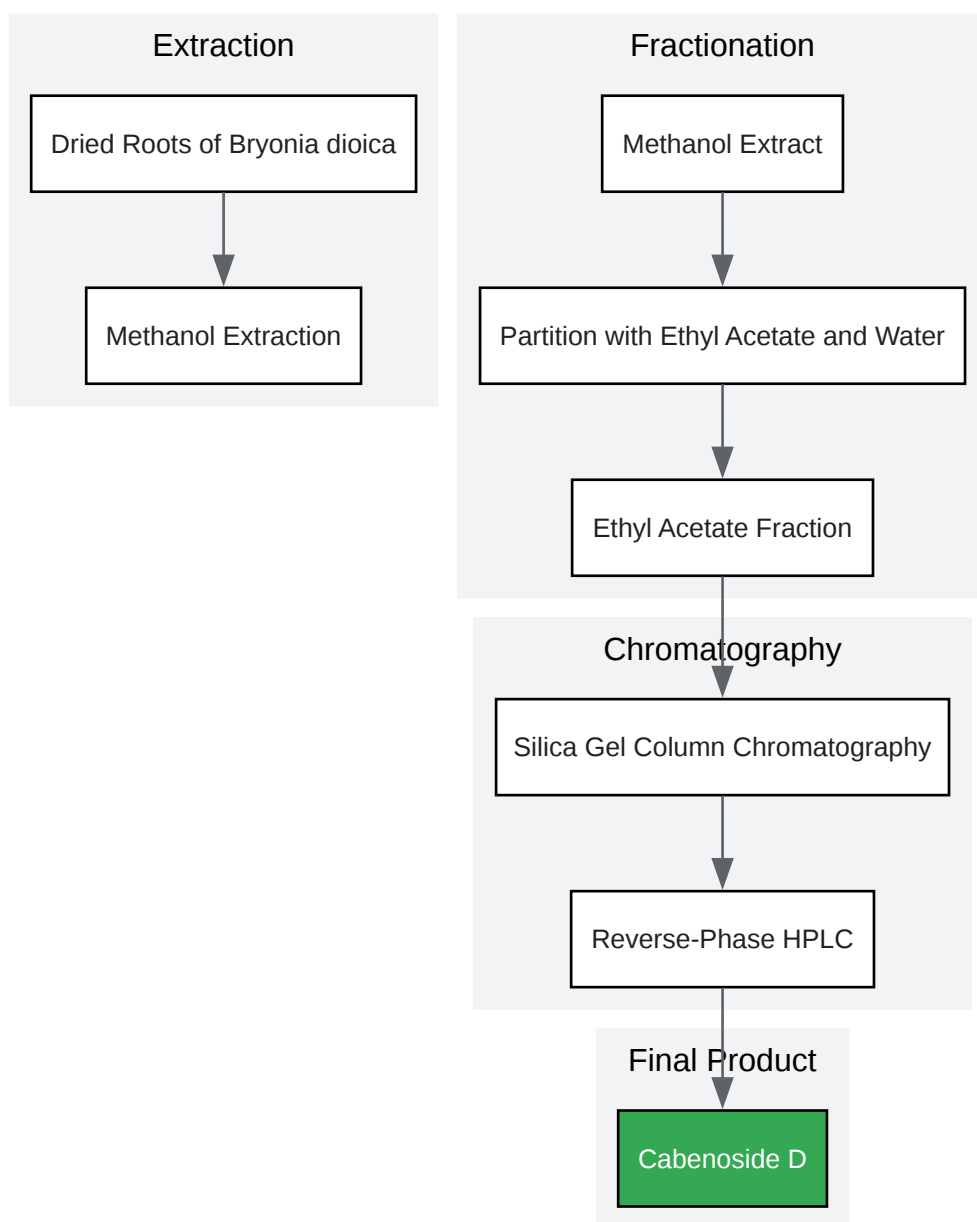
Table 1: Chemical and Physical Properties of **Cabenoside D**

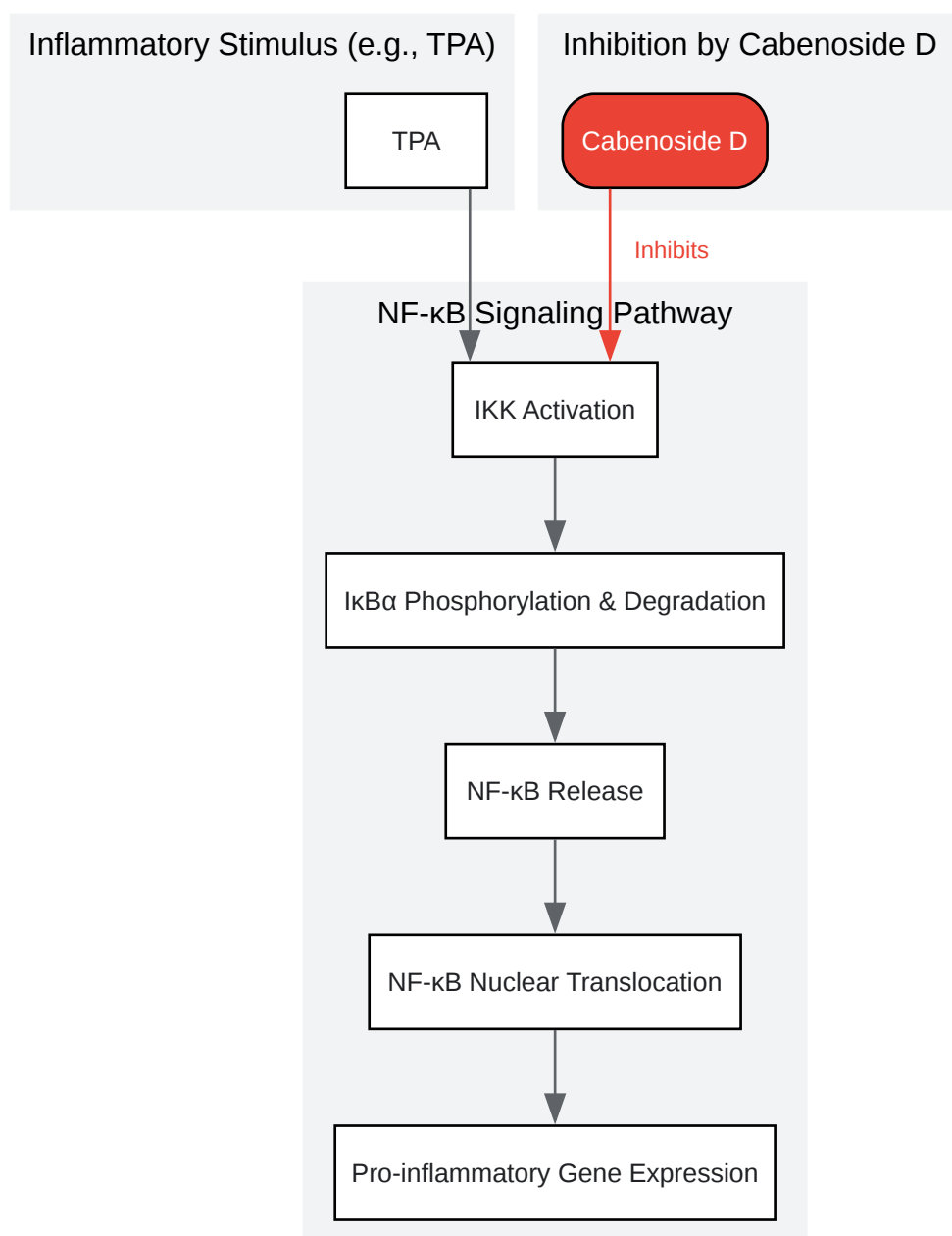
Property	Value	Reference
Molecular Formula	C ₃₆ H ₅₆ O ₉	[1]
Molecular Weight	632.82 g/mol	[1]
CAS Number	88901-40-0	[2]
Class	Triterpenoid Glycoside	[2]
Source	Roots of Bryonia dioica	[1][3]

Experimental Protocols

Isolation and Purification of Cabenoside D

The isolation of **Cabenoside D** from the roots of *Bryonia dioica* is a multi-step process involving extraction and chromatographic separation. The following protocol is a summary of the methodology described by Ukiya et al. (2002).[1]





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References

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